

An In-depth Technical Guide to N-Hydroxy-1-oxy-nicotinamide

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Compound of Interest

Compound Name: *N-Hydroxy-1-oxy-nicotinamide*

CAS No.: 92757-16-9

Cat. No.: B106645

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Heterocyclic Intermediate

N-Hydroxy-1-oxy-nicotinamide, bearing the CAS number 92757-16-9, is a multifaceted pyridine derivative that has garnered interest primarily as a key intermediate in the synthesis of complex pharmaceutical agents. Its structure, featuring a pyridine N-oxide moiety and an N-hydroxyamide functional group, bestows it with unique chemical properties and potential biological activities that extend beyond its role as a building block. This guide provides a comprehensive technical overview of **N-Hydroxy-1-oxy-nicotinamide**, from its fundamental physicochemical properties and synthesis to its potential as a nitric oxide donor and its emerging applications in drug discovery.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Hydroxy-1-oxy-nicotinamide** is fundamental for its application in synthetic chemistry and drug design. The

following table summarizes its key characteristics.

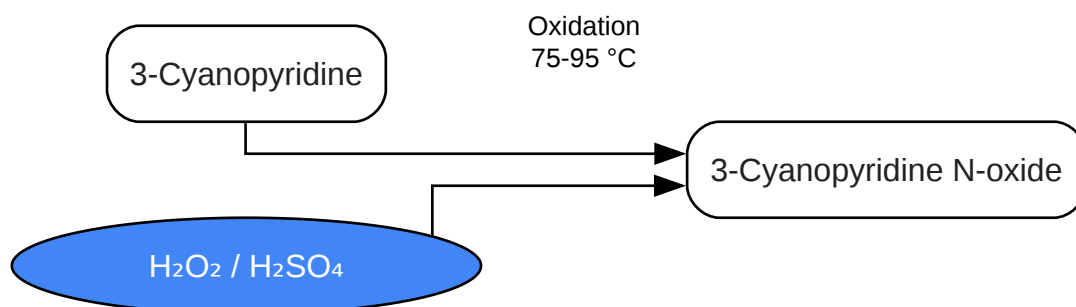
Property	Value	Source(s)
CAS Number	92757-16-9	[1]
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[1][2]
Molecular Weight	153.14 g/mol	[1]
IUPAC Name	N'-hydroxy-1-oxidopyridin-1-ium-3-carboximidamide	[1]
Synonyms	3-Pyridinecarboximidamide, N-hydroxy-, 1-oxide; (Z)-3-(N'-hydroxycarbamimidoyl)pyridine 1-oxide; 3-[Amino(hydroxyimino)methyl]pyridinium-1-olate	[1]
Appearance	White solid (predicted)	
Purity	>95% (commercially available)	[1]
Predicted Boiling Point	424.9 ± 37.0 °C	
Predicted Density	1.42 ± 0.1 g/cm ³	
Predicted pKa	12.61 ± 0.50	
Solubility	Soluble in DMSO	

Synthesis and Purification

The synthesis of **N-Hydroxy-1-oxy-nicotinamide** is a two-step process commencing from 3-cyanopyridine (nicotinonitrile). The first step involves the N-oxidation of the pyridine ring, followed by the addition of hydroxylamine to the nitrile group to form the N-hydroxyamide functionality.

Step 1: Synthesis of 3-Cyanopyridine N-oxide

The oxidation of 3-cyanopyridine is a critical initial step. Various methods have been reported for the N-oxidation of pyridines, with hydrogen peroxide in the presence of an acid catalyst being a common and effective approach.[3][4]



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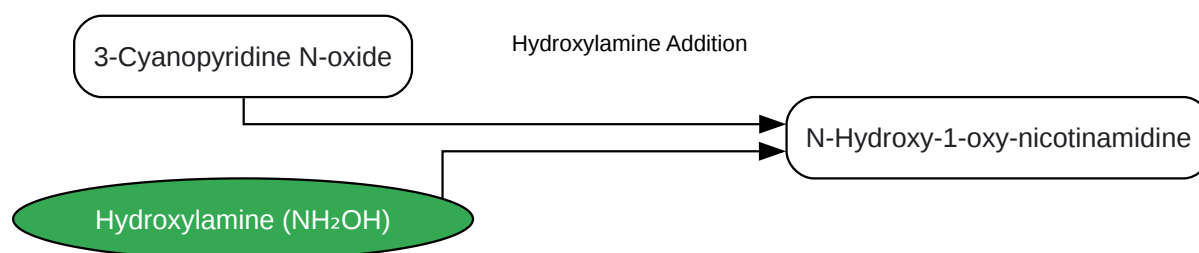
Synthesis of the key intermediate, 3-Cyanopyridine N-oxide.

Experimental Protocol (Exemplary):

- In a suitable reaction vessel, dissolve 3-cyanopyridine in water.
- Add a catalytic amount of sulfuric acid.[3]
- Heat the mixture to 75-95 °C.[4]
- Slowly add 30% hydrogen peroxide dropwise over several hours while maintaining the reaction temperature.[3][4]
- After the addition is complete, maintain the temperature for an additional period to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature and then further cool to below 15 °C to precipitate the product.[5]
- Isolate the 3-cyanopyridine N-oxide product by filtration, wash with cold water, and dry under vacuum.[5]

Step 2: Synthesis of N-Hydroxy-1-oxy-nicotinamide

The conversion of the nitrile group of 3-cyanopyridine N-oxide to the N-hydroxyamidine is typically achieved by reaction with hydroxylamine. This reaction is a nucleophilic addition to the carbon-nitrogen triple bond.



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Formation of the final product via hydroxylamine addition.

Experimental Protocol (Proposed):

- Suspend 3-cyanopyridine N-oxide in a suitable solvent such as ethanol or a mixture of ethanol and water.
- Add an aqueous solution of hydroxylamine hydrochloride and a base (e.g., potassium hydroxide or sodium carbonate) to generate free hydroxylamine in situ.[6]
- Heat the reaction mixture at reflux for several hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product may precipitate upon cooling or after partial removal of the solvent under reduced pressure.
- Isolate the crude **N-Hydroxy-1-oxy-nicotinamidine** by filtration.
- Purify the product by recrystallization from a suitable solvent system (e.g., ethanol/water) to achieve a purity of >95%.

Analytical Characterization

Accurate characterization of **N-Hydroxy-1-oxy-nicotinamide** is essential for its use in research and development. The following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for confirming the chemical structure. While specific experimental data for this compound is not readily available in the public domain, characteristic shifts for the pyridine N-oxide ring protons and the N-hydroxyamide group would be expected. Two-dimensional NMR experiments (COSY, HSQC, HMBC) would allow for unequivocal assignment of all proton and carbon signals.[7][8]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound. Predicted m/z values for various adducts are provided in the table below.

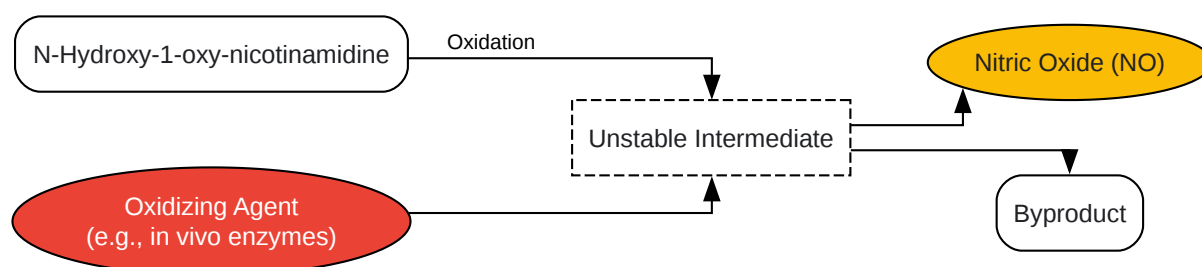
Adduct	Predicted m/z
[M+H] ⁺	154.06111
[M+Na] ⁺	176.04305
[M-H] ⁻	152.04655

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard technique for assessing the purity of **N-Hydroxy-1-oxy-nicotinamide**. Due to the polar nature of pyridine N-oxides, Hydrophilic Interaction Liquid Chromatography (HILIC) may provide better retention and peak shape compared to traditional reversed-phase (RP) chromatography.[9] A suitable method would involve a polar stationary phase with a mobile phase gradient of a polar organic solvent (e.g., acetonitrile) and an aqueous buffer.[10]

Mechanism of Action: A Potential Nitric Oxide Donor

The N-hydroxyguanidine moiety within **N-Hydroxy-1-oxy-nicotinamide** is structurally analogous to N-hydroxy-L-arginine, the endogenous substrate for nitric oxide synthase (NOS). This structural similarity suggests that **N-Hydroxy-1-oxy-nicotinamide** may act as a nitric oxide (NO) donor.[11] The chemical oxidation of N-hydroxyguanidine compounds has been shown to release nitric oxide.[11]

The proposed mechanism involves the oxidation of the N-hydroxyguanidine functional group, leading to the formation of an unstable intermediate that subsequently decomposes to release NO. This process can be initiated by various oxidizing agents.[11]



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Proposed mechanism for nitric oxide release.

The released nitric oxide can then activate soluble guanylate cyclase (sGC), leading to an increase in cyclic guanosine monophosphate (cGMP) levels. This signaling cascade is responsible for many of the physiological effects of NO, including vasodilation.

Applications in Research and Drug Development

Key Intermediate in Arimoclomol Synthesis

The most well-documented application of **N-Hydroxy-1-oxy-nicotinamide** is as a crucial starting material in the multi-step synthesis of Arimoclomol.[12] Arimoclomol is an investigational drug that amplifies the natural heat shock response and has been studied for the treatment of various neurodegenerative diseases, including amyotrophic lateral sclerosis (ALS) and Niemann-Pick disease type C.

Potential as a Nitric Oxide-Donating Therapeutic

Given its potential to release nitric oxide, **N-Hydroxy-1-oxy-nicotinamide** and its derivatives could be explored as therapeutic agents for conditions where NO plays a beneficial role, such as cardiovascular diseases.[13] The controlled release of NO is a key challenge in the development of such drugs, and the chemical structure of **N-Hydroxy-1-oxy-nicotinamide** offers a scaffold for modification to fine-tune its NO-releasing properties.[14][15]

Anticancer and Antiviral Research

Derivatives of N-hydroxyguanidine have demonstrated promising anticancer and antiviral activities in preclinical studies.^[12] These compounds have been shown to be significantly more potent than hydroxyurea, a known anticancer agent.^[12] The anticancer activity of N-hydroxyguanidines is thought to be mediated through the induction of apoptosis in cancer cells. The antiviral activity has been demonstrated against viruses such as the Rous sarcoma virus.^{[12][16]} While specific studies on the anticancer or antiviral properties of **N-Hydroxy-1-oxy-nicotinamide** are lacking, its core structure makes it an interesting candidate for further investigation in these therapeutic areas.^{[17][18]}

Safety and Handling

Specific toxicological data and GHS classification for **N-Hydroxy-1-oxy-nicotinamide** are not readily available. However, based on the data for its precursor, 3-cyanopyridine N-oxide, and general laboratory safety practices, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat when handling the compound.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- **First Aid:** In case of contact, wash the affected area with plenty of water. If inhaled, move to fresh air. If ingested, seek immediate medical attention.

A full risk assessment should be conducted before handling this compound. For detailed safety information on the precursor, refer to the Safety Data Sheet (SDS) for 3-cyanopyridine N-oxide.^[19]

Conclusion

N-Hydroxy-1-oxy-nicotinamide is a versatile chemical entity with established importance as a synthetic intermediate and significant potential for broader applications in drug discovery. Its

N-hydroxyguanidine moiety suggests a likely role as a nitric oxide donor, opening avenues for research in cardiovascular medicine. Furthermore, the promising anticancer and antiviral activities of related N-hydroxyguanidine derivatives warrant further investigation into the therapeutic potential of **N-Hydroxy-1-oxy-nicotinamide** itself. This technical guide provides a solid foundation for researchers and drug development professionals to understand and utilize this compound in their ongoing work, encouraging further exploration of its chemical and biological properties.

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